

# Application Notes and Protocols for 1-Nitropropene Reactions

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## Compound of Interest

Compound Name: **1-Nitropropene**

Cat. No.: **B1615415**

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This document provides detailed application notes and experimental protocols for key chemical transformations involving **1-nitropropene** and its derivatives. **1-Nitroprenes** are versatile synthetic intermediates, primarily utilized for their electron-deficient double bond which makes them excellent substrates for a variety of nucleophilic and cycloaddition reactions. Their reaction products, particularly chiral nitroalkanes and amines, are valuable building blocks in the synthesis of pharmaceuticals and other biologically active molecules.

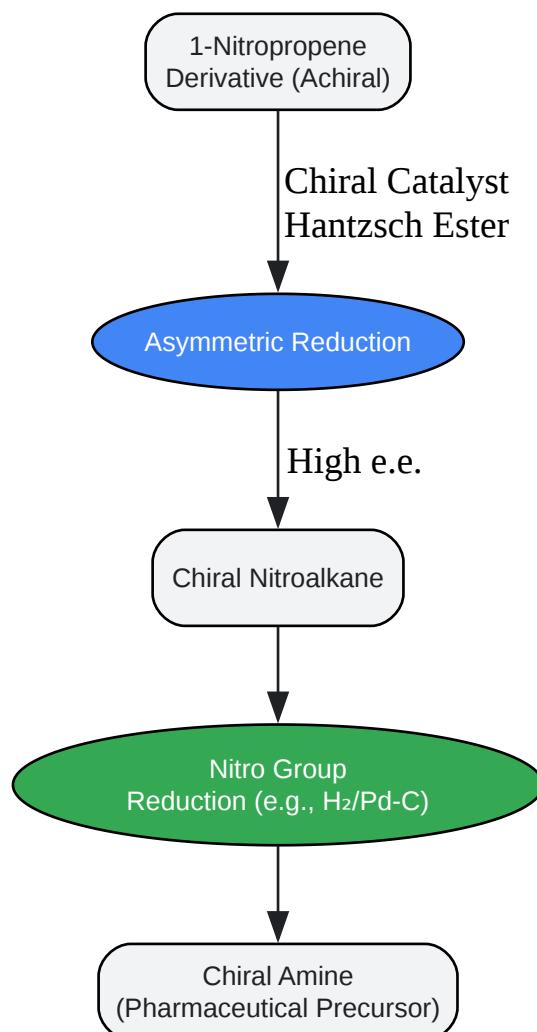
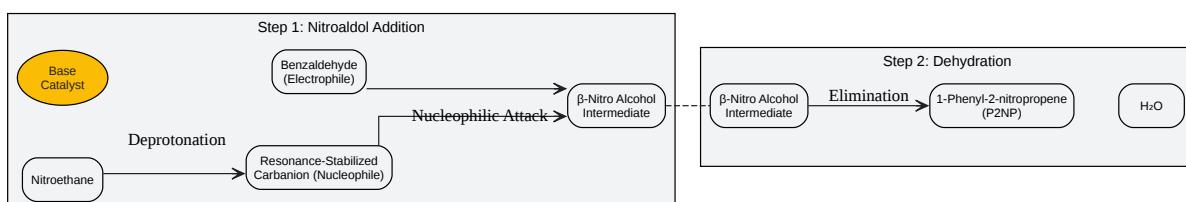
## Application Note 1: Synthesis of 1-Phenyl-2-nitropropene via the Henry Reaction

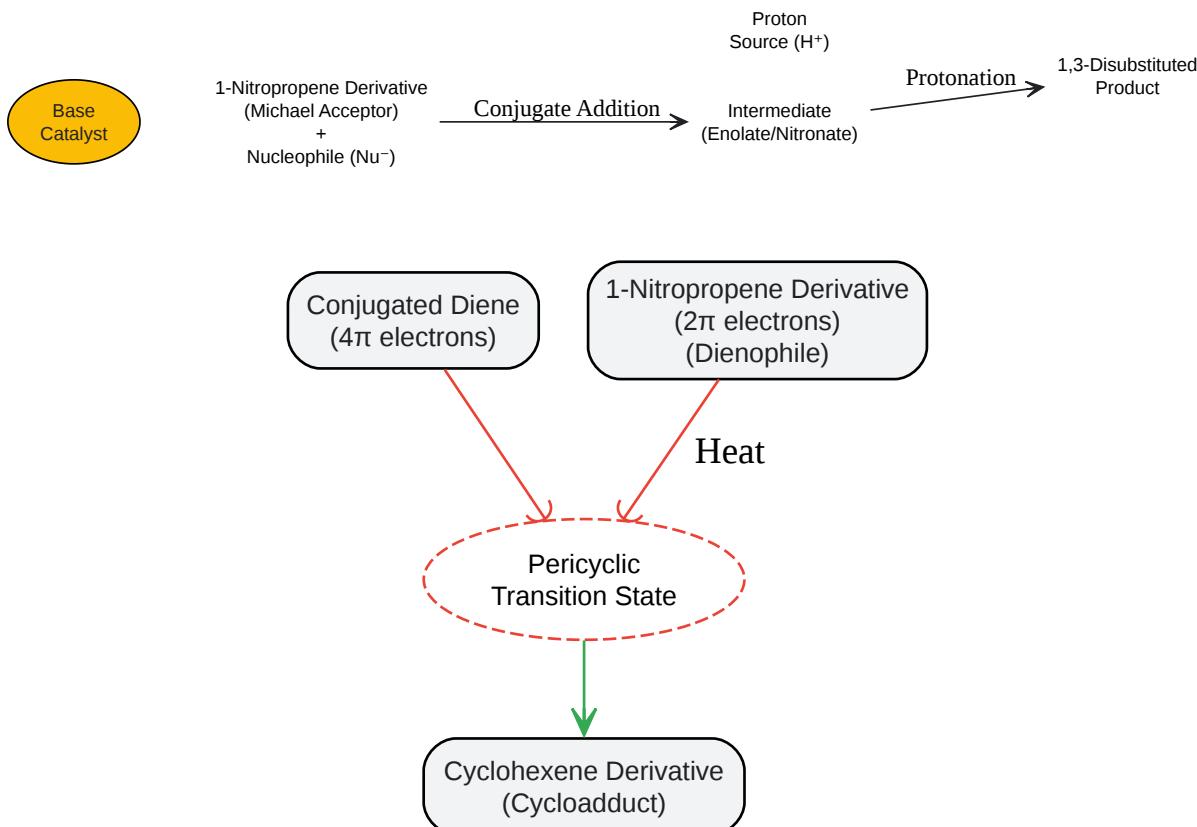
The Henry (or nitroaldol) reaction is a classical carbon-carbon bond-forming reaction used to synthesize  $\beta$ -nitro alcohols. For 1-phenyl-2-nitropropene, the reaction involves a base-catalyzed condensation of benzaldehyde with nitroethane, followed by dehydration to yield the nitroalkene.<sup>[1][2]</sup> This compound serves as a crucial precursor in the pharmaceutical industry, notably in the synthesis of amphetamine-class drugs like Adderall.<sup>[1][3][4]</sup>

## Reaction Pathway: Henry Reaction and Dehydration

The synthesis proceeds in two main stages: a nitroaldol addition and a subsequent dehydration step, which can occur *in situ*.<sup>[4]</sup>

General Mechanism of the Henry Reaction for 1-Phenyl-2-nitropropene Synthesis





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